

Navigating Research Collaboration with NCDC: A Technical Support Guide

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ABUJA, Nigeria – To foster a more integrated and effective research ecosystem, this technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to aligning academic research with the priorities of the Nigeria Centre for Disease Control and Prevention (**NCDC**). This resource offers troubleshooting guides, frequently asked questions, detailed experimental protocols, and data-driven insights to streamline collaboration and accelerate impactful public health outcomes.

The **NCDC**'s core priorities are centered around strengthening Nigeria's health security. This includes a pronounced focus on tackling antimicrobial resistance (AMR), implementing a robust "One Health" approach to address zoonotic diseases, and enhancing preparedness and response strategies for priority infectious diseases such as Lassa fever and Mpox.^{[1][2]} This guide is designed to equip researchers with the necessary tools and information to contribute effectively to these critical areas.

Troubleshooting Guides and FAQs

This section addresses common challenges and questions researchers may encounter when aligning their work with **NCDC**'s priorities.

Question: My research proposal on a priority disease was rejected for funding. What are the common pitfalls to avoid?

Answer: Several factors can contribute to the rejection of a research proposal. Beyond the scientific merit of your study, consider the following:

- **Lack of Alignment with NCDC's Strategic Plan:** Ensure your research question directly addresses a gap identified in Nigeria's National Action Plan for Health Security or other strategic documents. The **NCDC** prioritizes research that can be translated into evidence-based policies and practices.^[1]
- **Insufficient Emphasis on the "One Health" Approach:** For zoonotic diseases, proposals that do not demonstrate a clear understanding and integration of human, animal, and environmental health aspects are often considered incomplete.^{[1][2]}
- **Feasibility and Sustainability:** Your proposal should demonstrate a realistic understanding of the available resources and infrastructure in Nigeria. This includes addressing potential challenges in sample collection, data management, and logistical constraints in the field.
- **Inadequate Stakeholder Engagement:** Collaboration with relevant stakeholders, including state and local public health officials, is crucial. Your proposal should outline a clear plan for engaging with these partners.

Question: I am facing challenges with inconsistent results in my Polymerase Chain Reaction (PCR) assays for viral detection. What should I troubleshoot?

Answer: Inconsistent PCR results can be frustrating. Here's a step-by-step troubleshooting guide:

Problem	Possible Cause	Recommended Action
No amplification in positive control	Reagent degradation (e.g., primers, probes, polymerase)	Use a fresh aliquot of reagents. Ensure proper storage conditions.
Incorrect thermal cycler program	Verify the annealing temperature, extension time, and number of cycles.	
Weak or no amplification in samples	Low viral load in the sample	Optimize your nucleic acid extraction method to improve yield and purity.
Presence of PCR inhibitors	Include an internal control to test for inhibition. Dilute the sample to reduce inhibitor concentration.	
Non-specific amplification	Sub-optimal annealing temperature	Increase the annealing temperature in increments of 1-2°C.
Primer-dimer formation	Redesign primers to avoid self-complementarity.	

Question: What are the key ethical considerations when conducting infectious disease research in Nigeria?

Answer: Ethical conduct is paramount in all research involving human subjects. Key considerations include:

- **Informed Consent:** Ensure that participants fully understand the study's purpose, procedures, potential risks, and benefits before providing consent. This is especially critical in communities with varying levels of health literacy.
- **Data Privacy and Confidentiality:** Implement robust measures to protect the identity and personal information of participants.

- **Community Engagement:** Involve community leaders and members in the research process to ensure cultural sensitivity and build trust.
- **Benefit Sharing:** Consider how the research findings will be shared with and benefit the participating communities.

Quantitative Data on NCDC Priorities

To provide context for research planning, the following tables summarize recent data on Lassa fever outbreaks and antimicrobial resistance in Nigeria.

Table 1: Lassa Fever Cases in Nigeria (as of late 2025)

Metric	Value
Suspected Cases (2025)	8,041
Confirmed Cases (2025)	924
Deaths (2025)	172
Case Fatality Rate (CFR) (2025)	18.6%
States with the Highest Burden	Ondo (35%), Bauchi (22%), Edo (17%), Taraba (13%), Ebonyi (3%)
Most Affected Age Group	21-30 years
Source: Nigeria Centre for Disease Control and Prevention (NCDC) Situation Report, Week 40, 2025. [3]	

Table 2: Antimicrobial Resistance (AMR) Prevalence in Nigeria

Pathogen	Antibiotic Resistance Profile	Prevalence
Escherichia coli	High resistance to commonly used antibiotics	Varies by region and study
Staphylococcus aureus	Methicillin-resistant S. aureus (MRSA) is a significant concern	High prevalence in both hospital and community settings
Klebsiella pneumoniae	Increasing resistance to carbapenems	A growing threat in healthcare facilities

Note: This is a summary of general trends. Specific prevalence rates can vary significantly based on the study, location, and timeframe.

[\[4\]](#)[\[5\]](#)

Detailed Experimental Protocols

This section provides detailed methodologies for key experiments relevant to **NCDC**'s priorities.

Protocol 1: One Health Approach to Zoonotic Disease Outbreak Investigation

Objective: To provide a framework for a coordinated, multi-sectoral investigation of a suspected zoonotic disease outbreak.

Methodology:

- **Activation of a One Health Rapid Response Team:** This team should include veterinarians, public health officials, epidemiologists, laboratory scientists, and environmental health specialists.
- **Case Definition and Identification:** Develop a clear case definition for both human and animal cases. Actively search for cases in healthcare facilities and communities, as well as in animal populations.

- **Epidemiological Investigation:**
 - **Human Health:** Conduct interviews with suspected human cases to gather information on demographics, clinical symptoms, date of onset, and potential exposures to animals or contaminated environments.
 - **Animal Health:** Investigate animal populations in the affected area for signs of illness. Collect data on animal husbandry practices, recent animal movements, and contact with wildlife.
- **Environmental Investigation:** Assess the environmental conditions in the outbreak area, including sanitation, waste management, and potential for human-animal-environment interfaces.
- **Sample Collection and Laboratory Testing:**
 - Collect appropriate clinical samples (e.g., blood, swabs) from suspected human and animal cases.
 - Collect environmental samples (e.g., water, soil) as indicated by the epidemiological investigation.
 - Transport samples to a designated laboratory for diagnostic testing.
- **Data Analysis and Interpretation:** Analyze data from all sectors to identify the source of the outbreak, modes of transmission, and risk factors.
- **Control and Prevention Measures:** Implement appropriate control measures based on the findings, which may include treatment of cases, vaccination, quarantine, and public health messaging.

Protocol 2: Surveillance of Antimicrobial Resistance in Priority Pathogens

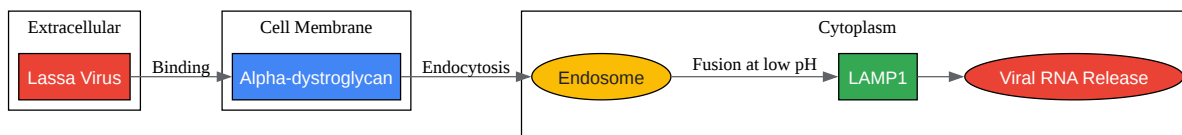
Objective: To outline a standardized method for collecting and analyzing antimicrobial susceptibility data for key bacterial pathogens.

Methodology:

- **Selection of Sentinel Surveillance Sites:** Identify a network of hospitals and laboratories representing different geographical regions of Nigeria.
- **Identification of Priority Pathogens:** Focus on pathogens of public health importance in Nigeria, such as *Escherichia coli*, *Staphylococcus aureus*, and *Klebsiella pneumoniae*.^[5]
- **Specimen Collection and Processing:**
 - Collect clinical isolates from routine diagnostic samples (e.g., blood, urine, wound swabs).
 - Culture and identify the bacterial species using standard microbiological techniques.
- **Antimicrobial Susceptibility Testing (AST):**
 - Perform AST using a standardized method, such as disk diffusion or broth microdilution, following Clinical and Laboratory Standards Institute (CLSI) guidelines.
 - Test a panel of antibiotics relevant to the treatment of infections caused by the specific pathogen.
- **Data Collection and Management:**
 - Record the AST results, along with patient demographic and clinical data, in a standardized database.
 - Ensure data quality and consistency across all surveillance sites.
- **Data Analysis and Reporting:**
 - Analyze the data to determine the prevalence of resistance to different antibiotics.
 - Identify emerging resistance patterns and trends.
 - Disseminate the findings to stakeholders, including clinicians, public health officials, and policymakers.

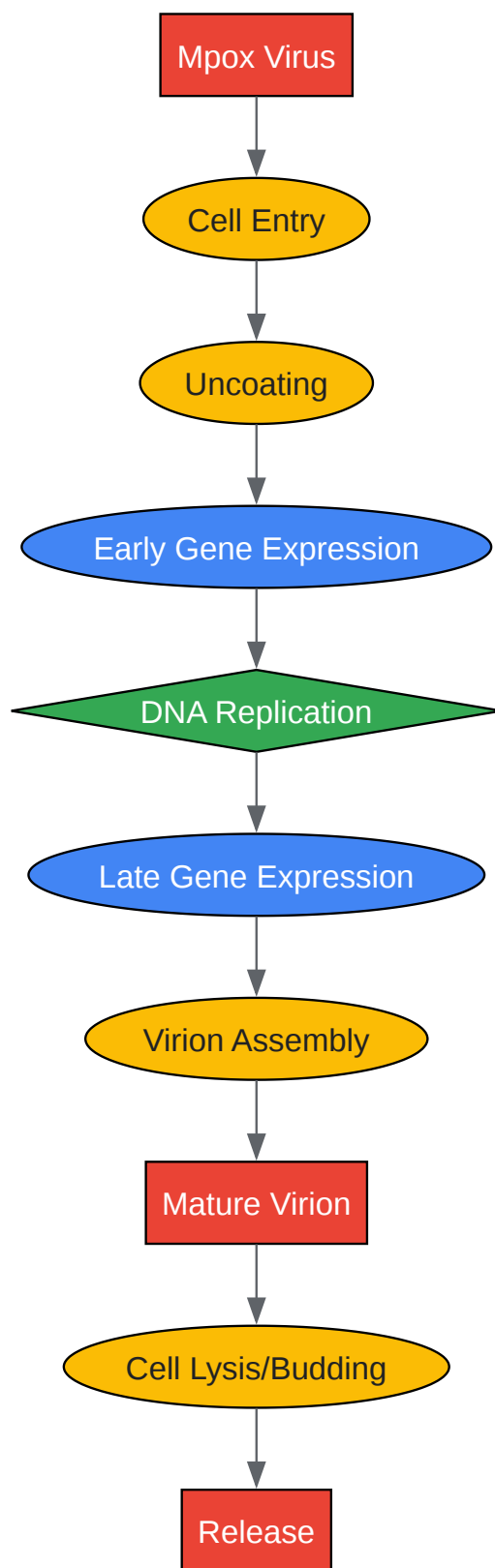
Signaling Pathways and Experimental Workflows

The following diagrams, created using Graphviz (DOT language), illustrate key biological processes and workflows relevant to **NCDC's** priority diseases.



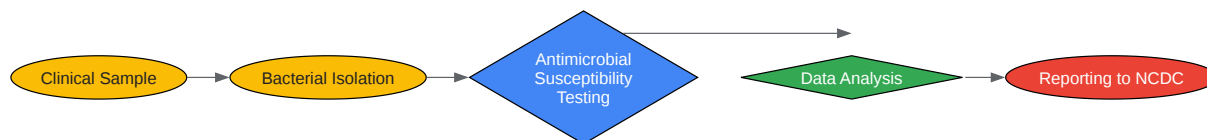
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Caption: Lassa Virus Cell Entry Pathway.



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Caption: Mpox Virus Replication Cycle.



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Caption: Antimicrobial Resistance Surveillance Workflow.

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